

AF 594 Carboxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: AF 594 carboxylic acid

Cat. No.: B12373513

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **AF 594 carboxylic acid**, a fluorescent dye commonly utilized in biological research. The information compiled is intended to promote safe laboratory practices and ensure the well-being of personnel working with this compound.

Introduction

AF 594 carboxylic acid is a bright, red-fluorescent dye with high photostability and fluorescence quantum yield.^[1] It is often used as a non-reactive control in labeling experiments or can be chemically activated to conjugate with amines, hydrazines, or hydroxylamines.^[1] While specific comprehensive safety data for the free carboxylic acid form is not readily available in public records, this guide synthesizes general chemical safety principles and data from related Alexa Fluor™ compounds to provide a robust framework for safe handling.

Hazard Identification and General Precautions

While specific hazard classifications for **AF 594 carboxylic acid** are not formally established in readily accessible safety data sheets, it is prudent to treat it as a potentially hazardous chemical. As a general principle for handling all laboratory chemicals, direct contact with skin, eyes, and mucous membranes should be avoided. Inhalation of dust or aerosols should be minimized.

A review of the toxicity of several organic fluorophores, including some Alexa Fluor™ dyes, suggests that the concentrations typically used in research applications are significantly lower than known toxic doses.[\[2\]](#) However, the absence of comprehensive toxicological data for **AF 594 carboxylic acid** necessitates a cautious approach.

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE should be worn at all times when handling **AF 594 carboxylic acid**:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected before use and changed immediately if contaminated.
- Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin contact.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

- Handling:
 - Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential dust or aerosols.
 - Avoid the formation of dust and aerosols.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the laboratory.
- Storage:
 - Store in a tightly sealed container at -20°C in the dark.[\[1\]](#)

- It can be transported at room temperature for up to three weeks.[1]
- The compound should be desiccated to prevent degradation from moisture.[1]
- Protect from prolonged exposure to light.[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **AF 594 carboxylic acid** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₄₇ H ₆₄ N ₄ O ₁₁ S ₂	[1]
Molecular Weight	925.18 g/mol	[1]
Appearance	Dark-blue crystals	[1]
Solubility	Soluble in water, DMSO, and DMF	[1]
Excitation Maximum (λ_{ex})	586 nm	[1]
Emission Maximum (λ_{em})	613 nm	[1]
Molar Extinction Coefficient (ϵ)	105,000 cm ⁻¹ M ⁻¹	[1]
Fluorescence Quantum Yield (Φ)	0.77	[1]

First Aid Measures

In the event of exposure, the following first aid procedures should be followed immediately.

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.

- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

In case of a spill, follow these steps to mitigate the hazard:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading using absorbent materials.
- Clean-up: Carefully sweep or scoop up the spilled material. Place it in a sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Dispose: Dispose of the waste material in accordance with local, state, and federal regulations.

Experimental Protocols

Reconstitution of AF 594 Carboxylic Acid

Objective: To prepare a stock solution of **AF 594 carboxylic acid** for experimental use.

Materials:

- **AF 594 carboxylic acid** solid
- High-quality, anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF)
- Vortex mixer

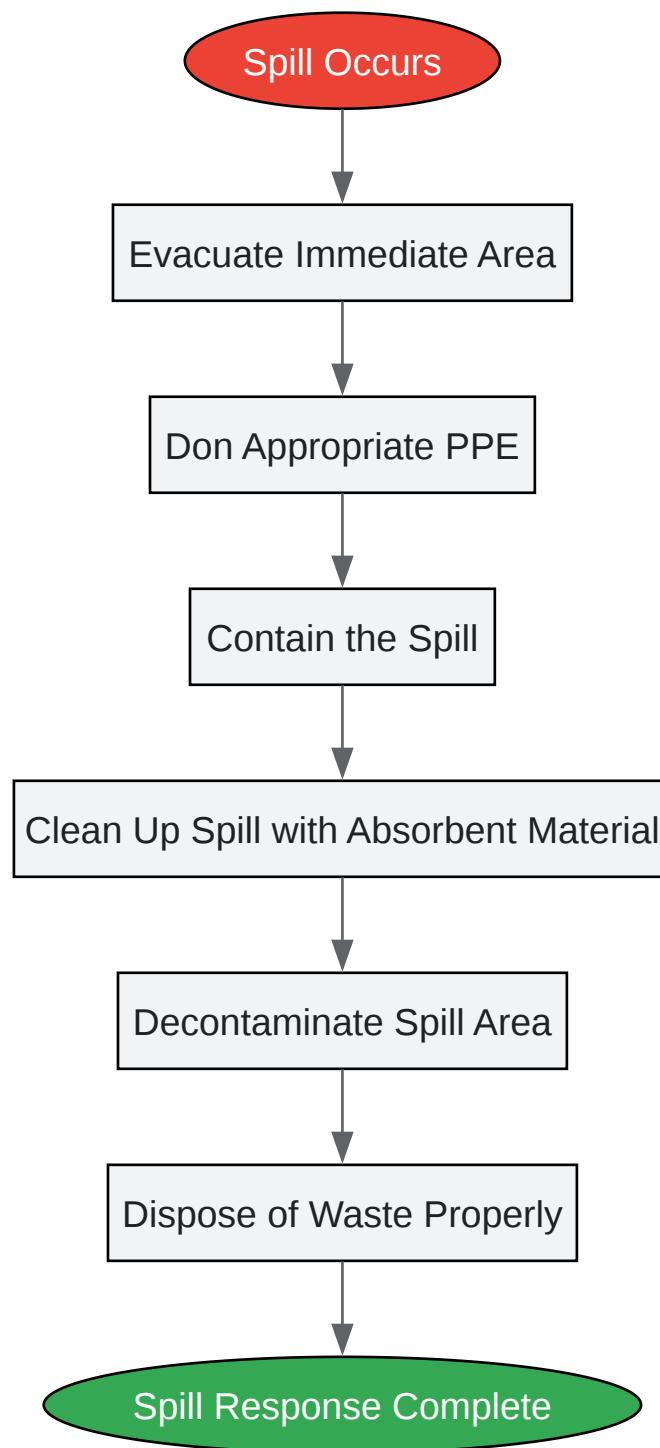
- Pipettes and sterile, light-protected microcentrifuge tubes

Procedure:

- Allow the vial of **AF 594 carboxylic acid** to warm to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of DMSO or DMF to the vial to achieve the desired concentration (typically 1-10 mg/mL).[3]
- Vortex the solution until the dye is completely dissolved.
- Store the reconstituted solution at 2-8°C, protected from light. The solution is reported to be stable for up to one year under these conditions.[3]

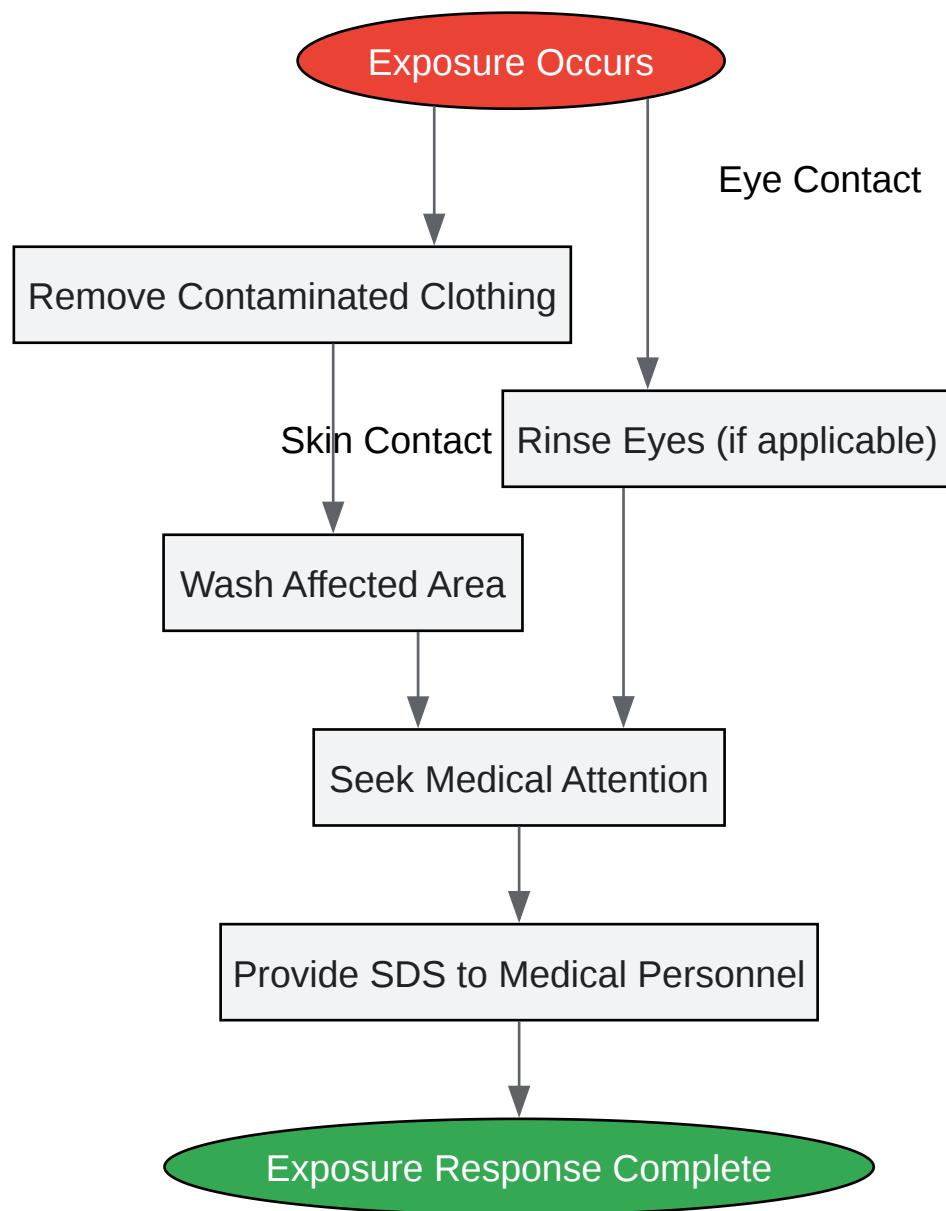
Visualizations

The following diagrams illustrate key workflows for the safe handling of **AF 594 carboxylic acid**.



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Caption: Workflow for responding to a chemical spill.

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Caption: First aid workflow for chemical exposure.

Conclusion

While **AF 594 carboxylic acid** is a valuable tool in research, its handling requires adherence to standard laboratory safety protocols. The guidelines presented in this document are based on general chemical safety principles and data from related compounds due to the lack of a comprehensive, publicly available Safety Data Sheet for this specific chemical. Researchers should always exercise caution, use appropriate personal protective equipment, and be

prepared for accidental spills or exposures. By following these recommendations, the risks associated with the use of **AF 594 carboxylic acid** can be effectively managed.

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